

Technical Support Center: Propynoyl Chloride (Propioloyl Chloride)

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Compound of Interest

Compound Name: Propynoyl chloride

CAS No.: 50277-65-1

Cat. No.: B8672361

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Status: CRITICAL SAFETY ALERT Compound ID: **Propynoyl Chloride** (HC≡C-COCl) | CAS: 50277-65-1 Synonyms: Propioloyl chloride, 2-**Propynoyl chloride**[1]

Core Safety Directive: The Stability Paradox

WARNING: Do not confuse **Propynoyl Chloride** (alkyne) with Propionyl Chloride (saturated). The presence of the terminal alkyne and the acyl chloride functionality creates a unique instability profile.

The "Chloroacetylene" Trap: Unlike standard acyl chlorides, **Propynoyl Chloride** is prone to spontaneous ignition in air if handled or purified incorrectly.[1][2][3][4]

- Mechanism: Thermal decarbonylation (loss of CO) generates Chloroacetylene (HC≡CCl), a highly unstable, pyrophoric gas.[1]
- Trigger: Distillation at standard pressure or moderate vacuum (e.g., 58–60°C @ 1 bar).
- Prevention: If purification is strictly necessary, it must be performed via cryogenic vacuum distillation (low temperature, high vacuum) to suppress decarbonylation.[1]

Solvent Compatibility Matrix

Rule of Thumb: Use only non-nucleophilic, non-oxidizing, anhydrous solvents.[1]

Solvent Class	Status	Technical Justification (Causality)
Sulfoxides (DMSO)	INCOMPATIBLE	Explosion Hazard. Acyl halides react violently with DMSO (Pummerer-like mechanism), generating heat and toxic chlorodimethyl sulfide.[1] With Propynoyl chloride, the exotherm triggers rapid polymerization or decarbonylation.[1]
Amides (DMF, DMAC)	INCOMPATIBLE	Runaway Reaction. Reacts to form Vilsmeier-Haack type adducts.[1] While sometimes used as a catalyst (cat. amounts), using DMF as a bulk solvent leads to rapid exotherms and "black tar" formation (polymerization).[1]
Protic (Water, Alcohols)	INCOMPATIBLE	Violent Hydrolysis/Solvolysis. Reacts instantaneously to form HCl and Propionic Acid (or esters). Propionic acid is prone to explosive polymerization when concentrated or heated. [5]
Ethers (THF, Et2O)	CAUTION	Polymerization Risk. Compatible only if anhydrous and inhibitor-free.[1] However, Lewis acidic byproducts can initiate cationic polymerization of the THF ring or the alkyne. [1] Keep cold (-20°C).
Chlorinated (DCM, Chloroform)	COMPATIBLE	Recommended. Chemically inert toward both the acyl

chloride and the alkyne.[1]
Must be dried over CaH_2 or
molecular sieves to prevent
hydrolysis.

Hydrocarbons (Toluene,
Hexane)

COMPATIBLE

Recommended. Excellent for
maintaining low reaction
temperatures to suppress
decarbonylation.[1] Poor
solubility of polar byproducts
can aid in workup.

Reagent Incompatibilities

A. The "Coinage Metal" Hazard (Cu, Ag, Au)[1]

- Issue: **Propynoyl chloride** contains a terminal alkyne proton ($\text{pK}_a \sim 25$).
- Reaction: In the presence of Copper (Cu), Silver (Ag), or Mercury (Hg) salts/surfaces, it forms Metal Acetylides.[1]
- Consequence: These acetylides are shock-sensitive explosives.
- Protocol: Never use copper needles, brass fittings, or silver-plated glassware joints.[1]

B. Nucleophilic Bases (Amines, Hydroxides)

- Issue: Double reactivity (Acyl substitution + Michael Addition).
- Reaction:
 - Fast: Acylation (Formation of Amide).
 - Slow/Fast: Conjugate addition of the amine across the triple bond (Michael Addition).
- Consequence: Uncontrolled exotherms and formation of complex oligomers/polymers.
- Protocol: Add base slowly at -78°C or -40°C . Use non-nucleophilic bases (e.g., DIPEA, 2,6-Lutidine) if only acylation is desired.[1]

Troubleshooting & FAQs

Q1: My reaction mixture turned into a black, viscous tar within minutes. What happened?

- Diagnosis: Anionic Polymerization.
- Cause: You likely used a solvent with trace moisture or a nucleophilic impurity (like DMF) that initiated the polymerization of the alkyne chain.
- Solution: Switch to anhydrous DCM. Ensure all glassware is base-bath free and neutral. Keep the reaction below 0°C.

Q2: I heard a "pop" and saw sparks during distillation. Is this normal?

- Diagnosis: Chloroacetylene Detonation.
- Cause: You distilled at too high a temperature (>50°C), causing decarbonylation: $\text{HC}\equiv\text{C-COCl} \rightarrow \text{HC}\equiv\text{CCl} + \text{CO}$.^[1] The $\text{HC}\equiv\text{CCl}$ ignited.^[2]
- Solution: STOP IMMEDIATELY. Do not distill this compound at atmospheric pressure. Use high vacuum (<1 mmHg) and keep the bath temperature below 20°C.

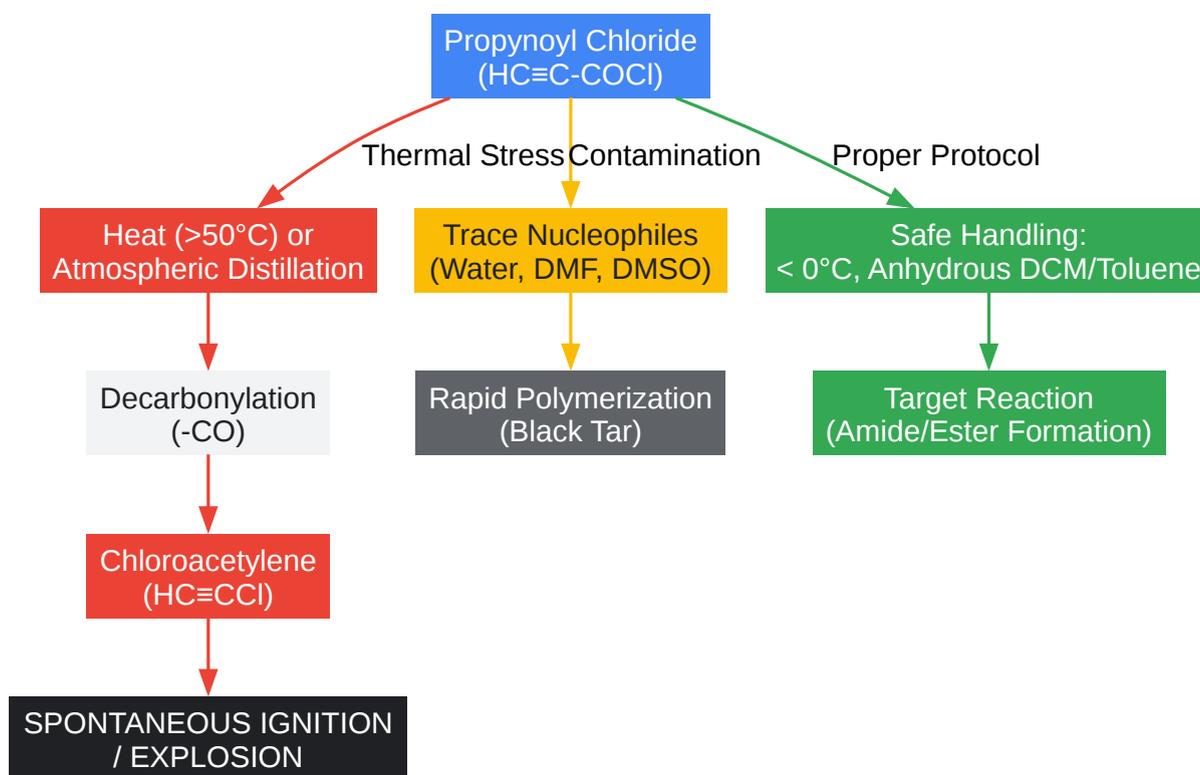
Q3: Can I store **Propynoyl Chloride** in a standard chemical cabinet?

- Diagnosis: Storage instability.
- Cause: It degrades to HCl and polymerizes over time.
- Solution: Store in a freezer (-20°C) under an inert atmosphere (Argon/Nitrogen). Use Teflon-lined caps (corrosion resistant).

Visualized Workflows

Figure 1: Decomposition & Hazard Pathway

This diagram illustrates the "Safe" vs. "Catastrophic" pathways for handling **Propynoyl Chloride**.

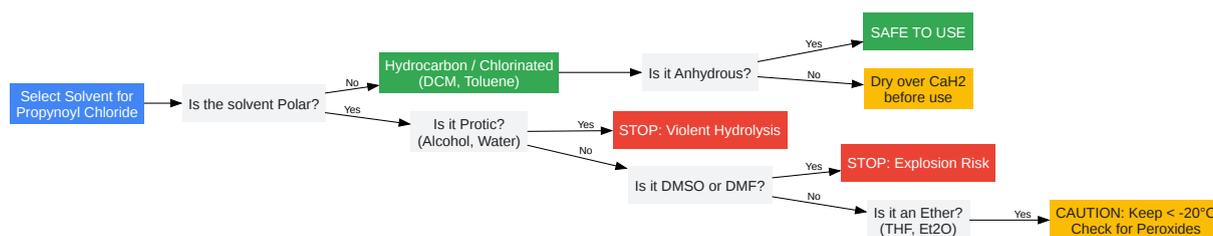


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Caption: Figure 1. Thermal instability leads to pyrophoric chloroacetylene, while nucleophilic contamination triggers polymerization.[1]

Figure 2: Solvent Selection Logic Tree

Decision support for selecting the correct reaction medium.[1]



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Caption: Figure 2. Logical workflow for validating solvent compatibility.

References

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